

Palladium-catalyzed coupling using pyrazole-vinyl esters

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Compound of Interest

Compound Name: *Methyl 3-(1-methylpyrazol-4-yl)but-2-enoate*

Cat. No.: *B11718107*

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Application Note: Precision Palladium-Catalyzed C–H Vinylation of Pyrazoles using Vinyl Esters

Executive Summary & Strategic Importance

In the landscape of modern drug discovery, the pyrazole pharmacophore is ubiquitous, appearing in blockbuster kinase inhibitors (e.g., Ruxolitinib, Crizotinib). Functionalizing the pyrazole core—specifically introducing vinyl groups—is a critical "late-stage functionalization" strategy. Vinyl groups serve as versatile handles for further diversification (e.g., cyclopropanation, polymerization, or olefin metathesis) and as Michael acceptors in covalent inhibitors.

This Application Note details the Palladium-Catalyzed Oxidative Cross-Coupling of Pyrazoles with Vinyl Esters. Unlike traditional methods requiring pre-functionalized halides (Suzuki/Stille), this protocol utilizes C–H Activation, allowing for the direct, atom-economical installation of vinyl groups using inexpensive vinyl esters (e.g., vinyl acetate, vinyl pivalate) as the olefin source.

Key Advantages:

- Atom Economy: Bypasses the need for halogenated pyrazole precursors.
- Regioselectivity: Tunable conditions to target C4 vs. C5 positions.
- Cost-Efficiency: Utilizes abundant vinyl esters rather than unstable vinyl boronic acids.

Mechanistic Insight: The Oxidative Pd(II) Cycle

Understanding the catalytic cycle is vital for troubleshooting. This reaction typically follows an oxidative Heck-type (Fujiwara-Moritani) mechanism.

- C–H Activation: The electrophilic Pd(II) species coordinates to the pyrazole nitrogen (directing group effect) and activates the C–H bond (usually C4 or C5) via Concerted Metalation-Deprotonation (CMD).
- Olefin Insertion: The vinyl ester coordinates to the Pd-Pyrazole complex and undergoes migratory insertion.
- -Hydride Elimination: The Pd center eliminates a hydride to release the vinylated product.
- Oxidation: The resulting Pd(0) or Pd(II)-hydride species is re-oxidized to the active Pd(II) catalyst by an external oxidant (Cu(OAc)

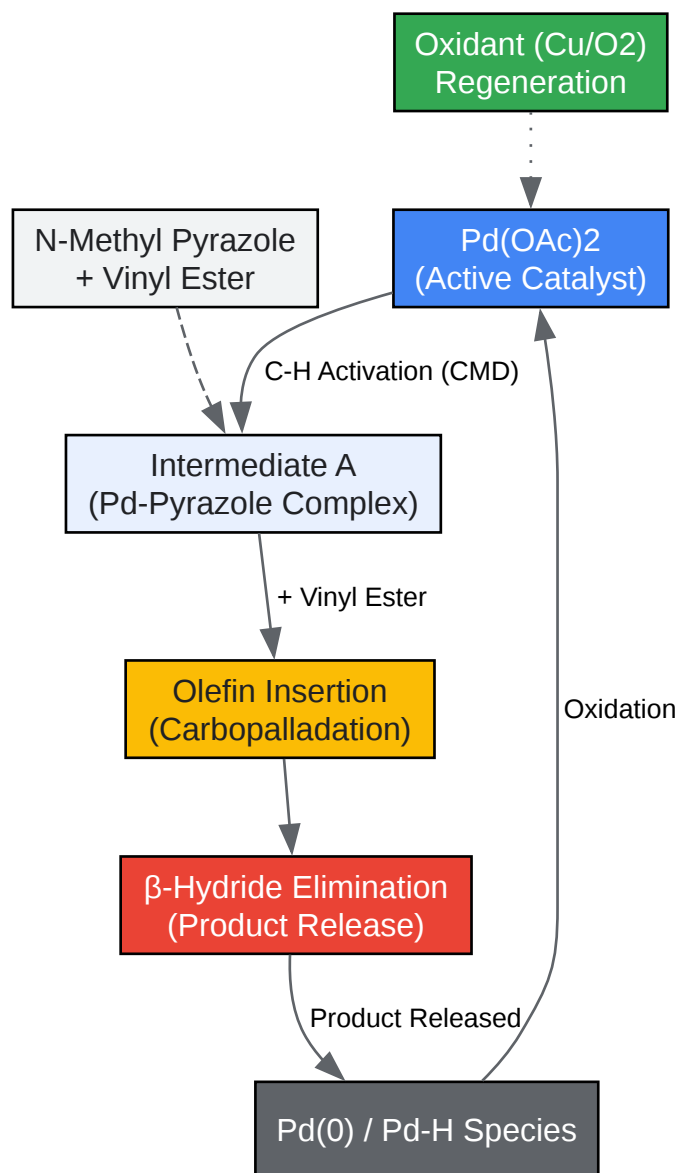
, Ag

CO

, or O

).

Pathway Visualization



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Figure 1: The catalytic cycle for Pd(II)-catalyzed oxidative C-H vinylation.[1][2] Note the critical role of the oxidant in regenerating the active catalyst.

Experimental Protocol

This protocol describes the C4-Selective Vinylation of 1-Methyl-1H-pyrazole using Vinyl Acetate.

Safety Note: Palladium salts are toxic. Vinyl acetate is flammable and a potential carcinogen. Perform all reactions in a fume hood.

Materials:

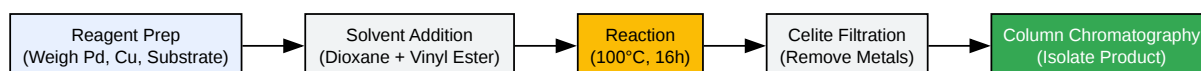
- Substrate: 1-Methyl-1H-pyrazole (1.0 equiv)
- Coupling Partner: Vinyl Acetate (2.0 - 3.0 equiv)
- Catalyst: Pd(OAc)
(5-10 mol%)
- Oxidant: Cu(OAc)
(2.0 equiv) [Alternative: Ag
CO
for higher reactivity]
- Solvent: 1,4-Dioxane or DMSO (Anhydrous)
- Additives: Pivalic acid (30 mol%) – Crucial for CMD mechanism.

Step-by-Step Workflow:

- Setup: In a 15 mL pressure tube (or Schlenk tube) equipped with a magnetic stir bar, add Pd(OAc)
(11.2 mg, 0.05 mmol) and Cu(OAc)
(181 mg, 1.0 mmol).
- Substrate Addition: Add 1-Methyl-1H-pyrazole (41 mg, 0.5 mmol) and Pivalic acid (15 mg, 0.15 mmol).
- Solvent & Reagent: Add 1,4-Dioxane (2.0 mL) followed by Vinyl Acetate (129 mg, 1.5 mmol).
- Sealing: Cap the tube tightly (Teflon-lined cap). If using a Schlenk line, purge with Argon for 1 minute before sealing.
- Reaction: Heat the reaction block to 100 °C for 16 hours.

- Note: The solution typically turns from blue/green (Cu(II)) to a dark suspension (Cu(I)/Pd black) as the reaction proceeds.
- Workup:
 - Cool to room temperature.^[1]
 - Dilute with EtOAc (10 mL).
 - Filter through a pad of Celite to remove metal salts. Wash the pad with EtOAc (2 x 10 mL).
 - Concentrate the filtrate under reduced pressure.
- Purification: Purify via Flash Column Chromatography (SiO₂).
- Eluent: Hexane/EtOAc gradient (typically 80:20 to 60:40).
- Target Product: 1-Methyl-4-vinyl-1H-pyrazole.

Workflow Diagram



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Figure 2: Operational workflow for the batch synthesis of vinyl-pyrazoles.

Optimization & Variable Analysis

The choice of oxidant and solvent profoundly affects yield and regioselectivity (C4 vs C5).

Variable	Condition	Outcome	Mechanistic Note
Solvent	DMSO	High Yield, C5 Selectivity	DMSO coordinates strongly to Pd, favoring the more acidic C5 proton removal.
Solvent	1,4-Dioxane	Moderate Yield, C4 Selectivity	Less coordinating; steric factors dominate, favoring the less hindered C4 position.
Oxidant	Cu(OAc)	Standard / Robust	Inexpensive, but requires stoichiometric amounts.
Oxidant	Ag CO	High Reactivity	Silver acts as a halide scavenger (if present) and potent oxidant. Expensive.
Oxidant	Air/O	Green / Variable	Requires high pressure (balloon or autoclave). Can be slow without co-oxidant (Benzoquinone).
Ligand	Phenanthroline	Enhanced Activity	N-N bidentate ligands stabilize Pd(II) and prevent "Pd-black" precipitation.

Troubleshooting & Critical Parameters

- Issue: Low Conversion / Palladium Black Formation.
 - Cause: Catalyst decomposition before the cycle completes.

- Solution: Add DMSO (5-10% v/v) as a co-solvent to stabilize the Pd species, or use Benzoquinone (0.5 equiv) as a co-oxidant to accelerate re-oxidation.
- Issue: Poor Regioselectivity (Mixture of C4/C5).
 - Cause: Substrate electronics or solvent effects.[3]
 - Solution: Switch solvent.[3] Use acetic acid/dioxane mixtures to favor C4. Use DMSO to favor C5. If the N-substituent is bulky (e.g., N-t-Butyl), C5 is sterically blocked, forcing C4 vinylation.
- Issue: Polymerization of Vinyl Ester.
 - Cause: Overheating or radical pathways.
 - Solution: Add a radical inhibitor like BHT (butylated hydroxytoluene) if yield is low due to polymerization of the reagent. However, usually, the oxidative coupling is faster than thermal polymerization at 100°C.

References

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